Application Notes and Protocols for PET Imaging with Cx-717

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Compound of Interest

Compound Name:	*Cx-717*
CAS No.:	*867276-98-0*
Cat. No.:	*B1669367*

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Abstract

This document provides detailed, albeit hypothetical, application notes and protocols for Positron Emission Tomography (PET) imaging using the ampakine **Cx-717**. As no currently published data exists on a radiolabeled form of **Cx-717** for PET imaging, this document outlines a prospective approach based on its known chemical structure and the established methodologies for similar neurological PET tracers. The protocols cover hypothetical radiosynthesis, preclinical imaging in animal models, and clinical imaging in human subjects, with a focus on neurodegenerative diseases such as Alzheimer's disease.

Introduction to Cx-717

Cx-717 is a "low-impact" positive allosteric modulator of the α-amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptor. Its mechanism of action involves modestly offsetting receptor desensitization without altering the binding affinity of the agonist, glutamate. This unique profile is believed to contribute to its favorable safety profile, reducing the risk of neurotoxicity and epileptogenic effects that have been observed with other AMPA receptor

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modulators.[1] Preclinical and clinical studies have explored the therapeutic potential of **Cx-717** in various conditions, including Attention Deficit Hyperactivity Disorder (ADHD), dementia, and opioid-induced respiratory depression.[1][2]

PET imaging with a radiolabeled version of **Cx-717** could provide an invaluable tool for in-vivo quantification and localization of its target engagement with AMPA receptors in the brain. This would be instrumental in drug development for confirming target occupancy, optimizing dosing, and understanding the pathophysiology of diseases involving the glutamatergic system.

Quantitative Data Summary

The following tables summarize key quantitative data for **Cx-717**, compiled from preclinical and clinical studies of the non-radiolabeled compound.

Table 1: Preclinical Efficacy of **Cx-717**

Species	Model	Effective Dose Range	Observed Effect	Reference
Rat	Alfentanil-induced respiratory depression	10-30 mg/kg (IV)	Dose-dependent reversal of respiratory depression.[1]	[1]
Rat	Amphetamine-induced hyperactivity	1-3 mg/kg	Reduction in hyperactivity.[1]	[1]
Rat	Hippocampal long-term potentiation (LTP)	2 mg/kg	Enhancement of LTP.[3]	[3]
Rat	Eight-arm radial maze	Not specified	Enhanced performance.[1]	[1]
Non-human Primate	Delayed match-to-sample (DMS) task	0.3-1.5 mg/kg (IV)	Dose-dependent facilitation of performance.[4]	[4]

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Table 2: Human Pharmacokinetics of **Cx-717** (Single and Multiple Doses)

Parameter	Value	Dosing Regimen	Subject Population	Reference
Tmax (Time to maximum concentration)	3-5 hours	Single dose (25-1600 mg)	Healthy young males	[2]
t½ (Half-life)	8-12 hours	Single dose (25-1600 mg)	Healthy young males	[2]
Cmax and AUC	Dose-proportional	Single dose (25-1600 mg)	Healthy young males	[2]
Tolerability	Well-tolerated up to 1600 mg (single dose) and 800 mg BID (multiple doses)	Single and multiple doses	Healthy young males and elderly subjects	[2]

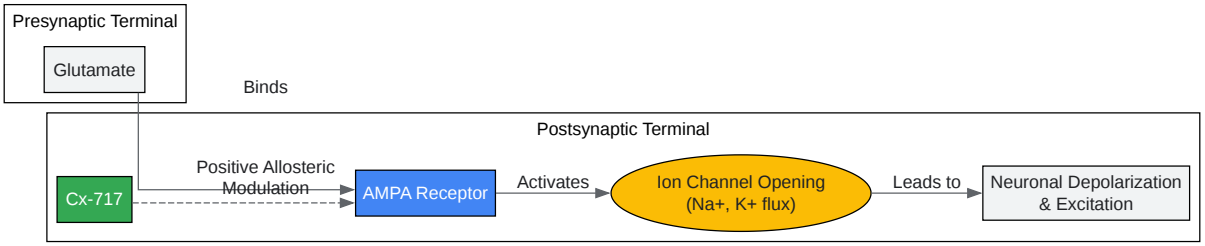
Table 3: Human Clinical Trial Dosing for **Cx-717**

Study Population	Dosing Regimen	Outcome	Reference
Adults with ADHD	200 mg BID and 800 mg BID	800 mg BID showed superior efficacy to placebo.[5]	[5]
Healthy young and elderly subjects	Single doses (25-1600 mg) and multiple doses (100 mg QD - 800 mg BID)	Well-tolerated; established pharmacokinetic profile.[2]	[2]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the proposed signaling pathway of **Cx-717** and a hypothetical experimental workflow for PET imaging.

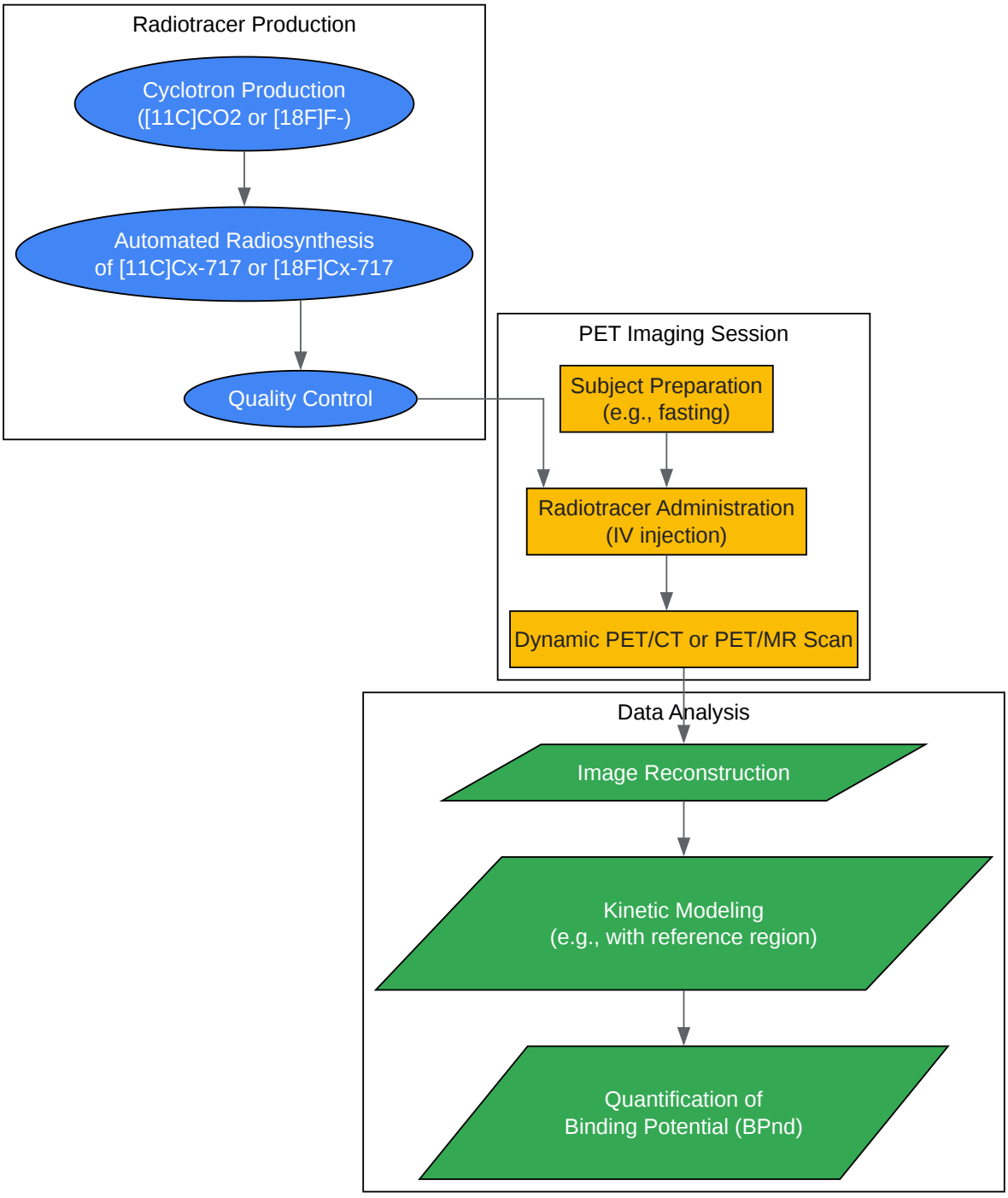
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Cx-717 Signaling Pathway

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PET Imaging Experimental Workflow

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Hypothetical Experimental Protocols

4.1. Radiosynthesis of [^{11}C]**Cx-717**

This hypothetical protocol describes the synthesis of [^{11}C]**Cx-717** via N-methylation of a suitable precursor.

- Precursor Synthesis: The desmethyl precursor, 1-(benzofurazan-5-ylcarbonyl)-piperazine, would be synthesized.
- Radiolabeling:
  - [^{11}C]CO_2 produced from a cyclotron is converted to [^{11}C]methyl iodide ([^{11}C]CH_3I) using a gas-phase method.
  - The desmethyl precursor is dissolved in a suitable solvent (e.g., DMF) in a reaction vessel.
  - A base (e.g., solid inorganic base like Li_3N) is added to the reaction vessel to facilitate the methylation.
  - [^{11}C]CH_3I is bubbled through the reaction mixture at room temperature.
  - The reaction is allowed to proceed for 5-10 minutes.
- Purification:
  - The reaction mixture is quenched and diluted.
  - The product is purified using reverse-phase high-performance liquid chromatography (HPLC).
  - The fraction containing [^{11}C]**Cx-717** is collected.
- Formulation:
  - The solvent is removed from the collected fraction under a stream of nitrogen.

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- The final product is formulated in a sterile saline solution for injection, containing a small percentage of ethanol to ensure solubility.

- Quality Control:
  - Radiochemical purity and identity are confirmed by analytical HPLC.
  - Specific activity is determined.
  - The final product is tested for sterility and pyrogenicity.

4.2. Preclinical PET Imaging Protocol (Rodent Model)

This protocol is designed for in vivo imaging of AMPA receptor engagement in a rat model of a neurological disorder.

- Animal Model: Male Sprague-Dawley rats.
- Animal Preparation:
  - Animals are fasted for 4-6 hours prior to imaging to reduce variability in tracer uptake.
  - Anesthesia is induced and maintained with isoflurane (2-2.5% in oxygen).
  - A tail vein catheter is placed for radiotracer injection.
- Radiotracer Administration:
  - A bolus injection of [^{11}C]**Cx-717** (e.g., 10-20 MBq) is administered via the tail vein catheter.
- PET/CT or PET/MR Imaging:
  - A dynamic PET scan is acquired for 60-90 minutes immediately following tracer injection.
  - A low-dose CT or an anatomical MR scan is acquired for attenuation correction and anatomical co-registration.
- Data Analysis:

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- PET images are reconstructed using an appropriate algorithm (e.g., OSEM3D).
- Time-activity curves are generated for various brain regions of interest (e.g., hippocampus, cortex, cerebellum).
- The binding potential (BPnd) is quantified using a reference tissue model, with the cerebellum potentially serving as the reference region.

4.3. Clinical PET Imaging Protocol (Human Subjects)

This protocol is designed for a clinical research setting, for example, in patients with mild cognitive impairment or early Alzheimer's disease.

- Subject Selection: Subjects meeting the appropriate use criteria for amyloid PET imaging could be considered for a research study with [^{11}C]**Cx-717**.
- Subject Preparation:
  - Subjects should fast for at least 4 hours prior to the scan.
  - A detailed medical history, including current medications, should be obtained.
  - An intravenous catheter is placed in an arm vein.
- Radiotracer Administration:
  - A bolus injection of [^{11}C]**Cx-717** (e.g., 370 MBq) is administered intravenously.
- PET/CT or PET/MR Imaging:
  - A dynamic PET scan of the brain is initiated at the time of injection and continues for 90 minutes.
  - A low-dose CT or an anatomical MR scan (e.g., T1-weighted) is acquired for attenuation correction and anatomical localization.
- Image Processing and Analysis:

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- Dynamic PET images are reconstructed and corrected for motion.
- Regions of interest (ROIs) are delineated on the co-registered anatomical images, including cortical regions, hippocampus, and a reference region (e.g., cerebellar gray matter).
- Time-activity curves for each ROI are extracted.
- Parametric images of binding potential (BPnd) are generated using a suitable kinetic model (e.g., Logan graphical analysis with a reference tissue input).
- Regional BPnd values are compared between subject groups or correlated with cognitive scores.

Disclaimer

The application notes and protocols described herein are hypothetical and intended for informational purposes only. The radiosynthesis and use of a radiolabeled version of **Cx-717** for PET imaging have not been established in the scientific literature. Any attempt to implement these protocols should be done with extreme caution, by qualified personnel, and in accordance with all applicable regulations and safety guidelines for handling radioactive materials and conducting research in animal models and human subjects.

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